

Application Notes and Protocols: Preparation of Midostaurin Stock Solution

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Compound of Interest

Compound Name: Cn 412
CAS No.: 148067-21-4
Cat. No.: B549489

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Introduction

Midostaurin is a multi-targeted kinase inhibitor used in cancer research and for the treatment of specific types of acute myeloid leukemia (AML) and systemic mastocytosis.[1] It functions by inhibiting various receptor tyrosine kinases, including FLT3 and KIT, thereby interfering with signaling pathways that promote the proliferation of cancer cells.[2] Due to its hydrophobic nature, Midostaurin has poor aqueous solubility, necessitating the use of organic solvents to prepare stock solutions for in vitro studies.[3] Dimethyl sulfoxide (DMSO) is the most commonly used solvent for this purpose.[4] Accurate preparation of Midostaurin stock solutions is critical for obtaining reliable and reproducible experimental results.

Chemical Properties and Solubility Data

A summary of the key chemical and physical properties of Midostaurin is provided below. This information is essential for accurate calculations and handling of the compound.

Property	Value	Source
Molecular Weight	570.64 g/mol	[1]
Appearance	White to off-white powder	[5]
Solubility in DMSO	15 mg/mL	[5]
Solubility in Methanol	5 mg/mL	[5]
Solubility in 100% Ethanol	2.5 mg/mL	[5]
Aqueous Solubility	< 0.001 mg/mL	[6]

Experimental Protocol: Preparation of a 10 mM Midostaurin Stock Solution in DMSO

This protocol provides a step-by-step guide for the preparation of a 10 mM stock solution of Midostaurin in DMSO.

Materials:

- Midostaurin powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Safety Precautions:

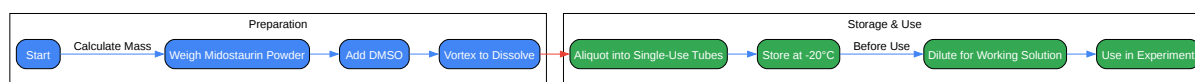
- Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of the powder.
- Wear appropriate PPE, including a lab coat, gloves, and safety glasses.
- Consult the Safety Data Sheet (SDS) for Midostaurin for comprehensive safety information.
- Calculation:
 - To prepare a 10 mM stock solution, calculate the required mass of Midostaurin using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For 1 mL of a 10 mM solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 570.64 \text{ g/mol} \times 1000 \text{ mg/g} = 5.71 \text{ mg}$
- Weighing:
 - Carefully weigh out the calculated amount of Midostaurin powder using a calibrated analytical balance.
- Dissolution:
 - Transfer the weighed Midostaurin powder into a sterile microcentrifuge tube or amber glass vial.
 - Add the appropriate volume of DMSO to the tube.
 - Vortex the solution for 1-2 minutes until the Midostaurin is completely dissolved.[3] A clear solution with no visible particulates should be obtained. Gentle warming in a 37°C water bath can aid dissolution if necessary.[3]
- Aliquoting and Storage:

- To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL).^[4]
- Store the aliquots in a tightly sealed container at -20°C .^[3] Under these conditions, the stock solution is stable for up to 2 months.^[3]
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Preparation of Working Solutions:

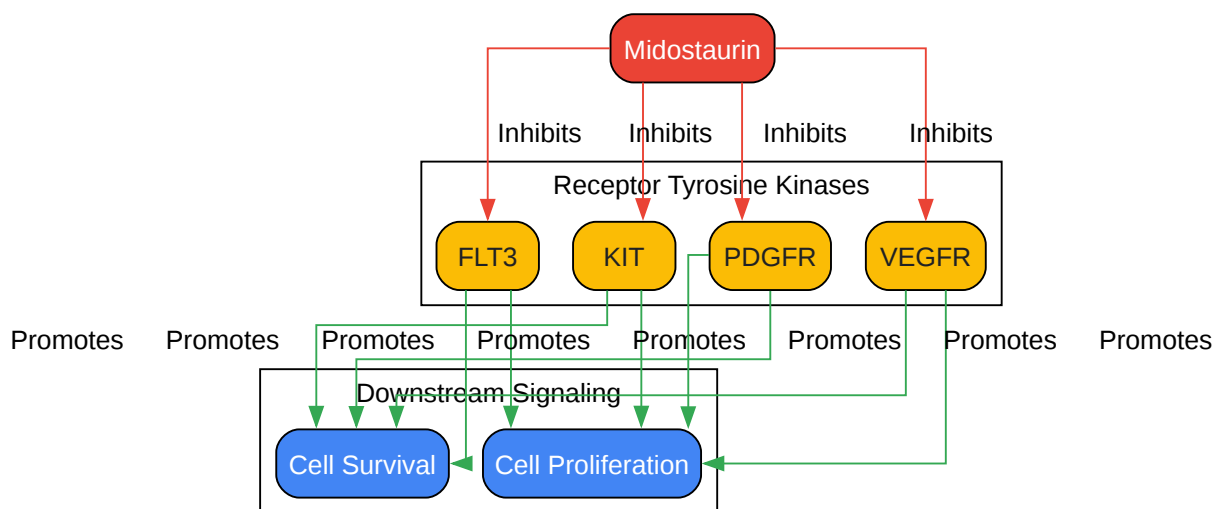
For cell-based assays, the concentrated stock solution must be further diluted in the appropriate cell culture medium to the final desired concentration immediately before use.^[4] It is crucial to ensure that the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.^[4]

Diagrams



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Caption: Workflow for Midostaurin Stock Solution Preparation.



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Caption: Midostaurin's Inhibition of Key Signaling Pathways.

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